

5-Methoxyisobenzofuran-1,3-dione molecular weight

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Compound of Interest

Compound Name: 5-Methoxyisobenzofuran-1,3-dione

Cat. No.: B105387

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An In-Depth Technical Guide to **5-Methoxyisobenzofuran-1,3-dione**

Authored by: A Senior Application Scientist

Abstract

5-Methoxyisobenzofuran-1,3-dione, also known as 4-methoxyphthalic anhydride, is a pivotal chemical intermediate in the landscape of modern organic synthesis. Its unique structural features make it a versatile building block for the creation of complex chemical architectures, particularly in the synthesis of heterocyclic compounds. This guide provides an in-depth analysis of its fundamental properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development. We will explore the causality behind experimental choices, provide validated protocols, and offer insights grounded in established scientific principles.

Introduction: The Significance of 5-Methoxyisobenzofuran-1,3-dione

5-Methoxyisobenzofuran-1,3-dione (CAS No: 28281-76-7) is a substituted phthalic anhydride that serves as a crucial reagent in synthetic chemistry.^[1] Its utility stems from the electrophilic nature of the anhydride carbonyl groups and the directing effects of the methoxy substituent on the aromatic ring. These characteristics allow for a wide range of chemical transformations, including annulation and functionalization reactions, which are essential for constructing

diverse molecular scaffolds.^[1] This makes it an invaluable tool in the synthesis of fine chemicals, advanced materials, and pharmacologically active molecules.^[1]

The methoxy group, in particular, plays a significant role by influencing the regioselectivity of electrophilic aromatic substitution reactions, a critical factor for chemists aiming to achieve specific product outcomes.^[1] This guide will delve into the technical details of this compound, providing a comprehensive resource for its effective utilization in a laboratory setting.

Core Molecular and Physical Properties

A thorough understanding of the fundamental properties of **5-Methoxyisobenzofuran-1,3-dione** is essential for its successful application. These properties dictate its reactivity, solubility, and appropriate handling and storage conditions.

Property	Value	Source(s)
Molecular Formula	C9H6O4	[2][3]
Molecular Weight	178.14 g/mol	[2][4]
CAS Number	28281-76-7	[2][4]
Appearance	Off-white solid	[5]
SMILES	<chem>COc1ccccc1C(=O)C(=O)O</chem>	[6]
InChI	<chem>InChI=1S/C9H6O4/c1-12-5-2-3-6-7(4-5)9(11)13-8(6)10/h2-4H,1H3</chem>	[6]

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// Atom nodes C1 [label="C"]; C2 [label="C"]; C3 [label="C"]; C4 [label="C"]; C5 [label="C"]; C6 [label="C"]; C7 [label="C"]; C8 [label="C"]; C9 [label="C"]; O1 [label="O"]; O2 [label="O"]; O3 [label="O"]; O4 [label="O"]; H1 [label="H"]; H2 [label="H"]; H3 [label="H"];
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// Benzene ring C1 -- C2 [style=double]; C2 -- C3; C3 -- C4 [style=double]; C4 -- C5; C5 -- C6 [style=double]; C6 -- C1;
```

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// Fused ring C3 -- C7; C7 -- O1; O1 -- C8; C8 -- C4;
```

// Carbonyl groups C7 -- O2 [style=double]; C8 -- O3 [style=double];
// Methoxy group C1 -- O4; O4 -- C9; C9 -- H1; C9 -- H2; C9 -- H3; } DOT Caption: Chemical structure of **5-Methoxyisobenzofuran-1,3-dione**.

Synthesis and Characterization

Synthetic Protocol: Dehydration of 4-Methoxyphthalic Acid

The most common and efficient method for synthesizing **5-Methoxyisobenzofuran-1,3-dione** is through the dehydration of 4-methoxyphthalic acid.^[5] This reaction is typically achieved by refluxing with a dehydrating agent, such as acetic anhydride.

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methoxyphthalic acid (30.8 g, 0.16 mol) in anhydrous tetrahydrofuran (150 mL).^[5]
- Addition of Dehydrating Agent: Slowly add acetic anhydride (40 mL) to the solution.^[5]
- Reaction: Heat the mixture to reflux with constant stirring for 4 hours.^[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature.^[5]
- Isolation: Evaporate the solvent under reduced pressure to yield the crude product.^[5]
- Purification: The resulting off-white solid can be further purified by recrystallization, typically from a solvent mixture such as ethanol/water, to afford 4-methoxyphthalic anhydride with a high yield (e.g., 99%).^[5]

Spectroscopic Characterization

To confirm the identity and purity of the synthesized product, a combination of spectroscopic techniques is employed.

- ^1H NMR (DMSO-d6): The proton nuclear magnetic resonance spectrum is expected to show characteristic signals: δ 8.02 (1H, d), 7.59 (1H, d), 7.49 (1H, dd), and 3.97 (3H, s).[5] The singlet at 3.97 ppm corresponds to the three protons of the methoxy group.
- Mass Spectrometry: Analysis by mass spectrometry should reveal a peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 179.[5]

Key Applications in Research and Development

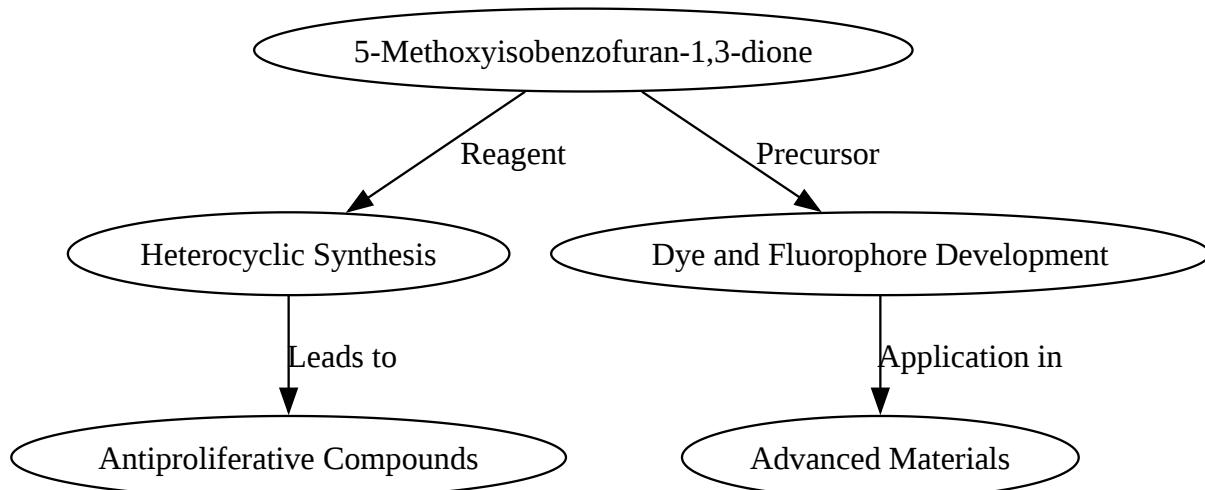
5-Methoxyisobenzofuran-1,3-dione is a valuable reagent in the synthesis of various biologically active compounds.

Synthesis of Antiproliferative Agents

This compound is utilized as a key reagent in the synthesis of basic ethers of 1,2-dihydropyrrolo[1,2- α]indole, 6H-isoindolo[2,1- α]indole, and 6H-benz[3][7]isoindolo[2,1- α]indole, which have demonstrated antiproliferative activity.[5] The anhydride functionality allows for the construction of the core heterocyclic systems of these molecules.

Intermediate for Dyes and Fluorescent Molecules

Derivatives of isobenzofuran-1,3-dione, such as 5-(tert-Butyl)isobenzofuran-1,3-dione, are known to be intermediates in the production of dyes.[8] The core structure of **5-Methoxyisobenzofuran-1,3-dione** provides a scaffold that can be chemically modified to create novel fluorescent probes and labeling agents for biological imaging and assays.



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Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **5-Methoxyisobenzofuran-1,3-dione**.

General Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, clothing, and eye/face protection.[7][9]
- Ventilation: Use only in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or vapors.[7][9]
- Handling: Avoid breathing dust, vapor, mist, or gas.[10] Wash hands and any exposed skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7]

First-Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[7] If you feel unwell, call a poison center or doctor.[7]

- Skin Contact: In case of skin contact, wash with plenty of soap and water.[\[7\]](#) If skin irritation occurs, seek medical advice.[\[7\]](#)
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[\[7\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[7\]](#) If eye irritation persists, get medical attention.[\[7\]](#)
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[\[7\]](#) Rinse the mouth.[\[7\]](#)

Storage and Disposal:

- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[7\]](#) Store locked up.[\[7\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[7\]](#)

Conclusion

5-Methoxyisobenzofuran-1,3-dione is a highly versatile and valuable chemical intermediate with a well-established role in organic synthesis. Its predictable reactivity and the influence of its methoxy group make it an essential tool for the construction of complex molecules, particularly in the fields of medicinal chemistry and materials science. By understanding its core properties, synthetic pathways, and safety considerations, researchers can effectively harness its potential to drive innovation in their respective disciplines.

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